

polyoxyethylene (20) lanolin structure and properties

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Compound Focus: POE (20) lanolin

CAS No.: 61790-81-6

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Chemical Profile and Properties

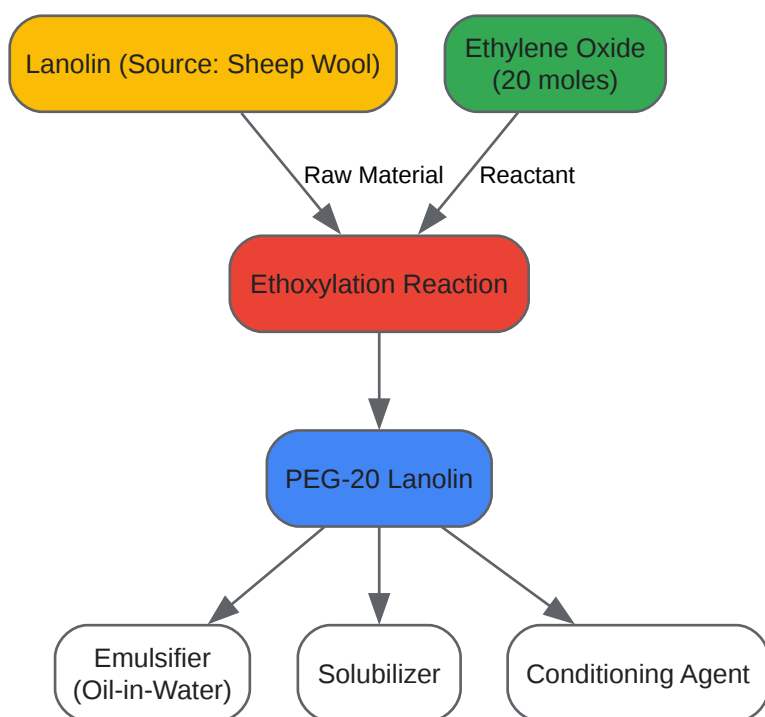
Polyoxyethylene (20) Lanolin, also known as PEG-20 Lanolin, is a non-ionic surfactant created by the reaction of lanolin with approximately 20 moles of ethylene oxide [1]. This process enhances its water solubility and surfactant properties compared to pure lanolin.

The table below summarizes its known and inferred general properties:

Property	Description
INCI Name	PEG-20 Lanolin [1]
Chemical Class	Non-ionic surfactant, ethoxylated derivative of lanolin [1]
Production Process	Addition reaction of lanolin with ethylene oxide (EO); for PEG-20, 'n'=20 moles EO [1]
Solubility	Water-soluble (increases with the length of the polyoxyethylene chain) [1]
pH Stability	Stable in a wide pH range (typically pH 2-10) [1]

Property	Description
HLB Value	Not specified in results, but increases with ethylene oxide chain length, suggesting suitability for O/W emulsification [1]
General Properties	Emulsifying, solubilizing, wetting, cleansing, and retains emollient characteristics [1]

The following diagram illustrates the derivation of PEG-20 Lanolin from its source and its primary functions:



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Synthesis and primary functions of PEG-20 Lanolin [1]

Functions and Applications

PEG-20 Lanolin is valued in formulations for its multi-functional properties. The table below details its key roles and applications, particularly in cosmetics and topical pharmaceuticals.

Function	Role & Mechanism	Typical Applications
Emulsifier	Stabilizes oil-in-water (O/W) emulsions by reducing interfacial tension [1].	O/W creams, lotions, ointments [1].
Solubilizer	Enables incorporation of fragrances, essential oils, and insoluble actives into aqueous solutions [2] [1].	Clear shampoos, body washes, aqueous-alcoholic toners [2].
Conditioning Agent & Emollient	Creates protective layer on skin/hair, reduces moisture loss, softens and smoothes [2].	Shampoos, liquid soaps, body washes, face/body creams [2].
Irritation Mitigation	Reduces irritant potential of anionic surfactants (e.g., in shampoos/shower gels) [2].	Mild cleansing formulations, baby shampoos [2].

Safety and Regulatory Profile

Lanolin derivatives are generally considered safe for use in cosmetics and topical pharmaceuticals.

- **Toxicity:** PEG-20 Lanolin is regarded as **non-toxic and safe**, with low acute oral toxicity [1].
- **Skin Effects:** It is considered a **mild material** and typically non-irritating to the skin [1]. The ethoxylation process may reduce the allergenic potential associated with the non-ethoxylated lanolin alcohols found in pure lanolin [3].
- **Regulatory Compliance:** The surfactant meets biodegradability criteria as per regulations like the EU Detergents Regulation (EC) No. 648/2004 [2].

Conclusion and Further Research

This guide outlines the core characteristics of Polyoxyethylene (20) Lanolin as a versatile, water-soluble, and mild non-ionic surfactant derived from lanolin.

For the in-depth quantitative data and experimental protocols required, the available search results are insufficient. To further your research, I suggest:

- **Consulting Supplier SDS and Technical Data Sheets:** Manufacturers of cosmetic and pharmaceutical raw materials are the most reliable source for detailed specifications on properties

like exact HLB value, viscosity, and heavy metal content.

- **Searching Specialized Databases:** Platforms like SciFinder or Reaxys, along with a focused review of scientific journals in cosmetic science and pharmaceutical technology, may yield the specific experimental data and analytical methods you need.

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References

1. Applications of Lanolin and Its Derivatives [zhishangchemical.com]
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